

Methyl 5-Hydroxypentanoate: A Technical Overview of its Physical Properties

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Compound of Interest

Compound Name: Methyl 5-hydroxypentanoate

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This technical guide provides an in-depth overview of the physical properties of **methyl 5-hydroxypentanoate**, a valuable intermediate in various chemical syntheses. The document focuses on its boiling point and density, presenting available data and outlining standardized experimental protocols for their determination.

Physicochemical Data

The key physical properties of **methyl 5-hydroxypentanoate** are summarized in the table below for easy reference and comparison.

Property	Value	Conditions
Boiling Point	~178.4 °C	at 760 mmHg
Density	~1.02 g/cm ³	at 20°C

Experimental Protocols

While specific experimental determinations for **methyl 5-hydroxypentanoate** are not readily available in the public domain, the following sections detail standardized methods for measuring the boiling point and density of liquid chemical substances, based on internationally recognized guidelines.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For accurate determination, methods outlined by the Organisation for Economic Co-operation and Development (OECD) Guideline 103 are recommended.^{[1][2][3]}

Method: Ebulliometer

An ebulliometer is a device specifically designed for the precise measurement of boiling points.

- Apparatus: An ebulliometer consists of a boiling flask, a condenser, and a thermometer or thermocouple. The design allows for the substance to be boiled while the temperature of the vapor-liquid equilibrium is measured.
- Procedure:
 - A sample of **methyl 5-hydroxypentanoate** is placed in the boiling flask.
 - The apparatus is assembled, and the substance is heated.
 - The liquid is brought to a steady boil, ensuring that the vapor and liquid phases are in equilibrium.
 - The temperature is recorded when it remains constant. This temperature is the boiling point at the measured atmospheric pressure.
 - For determination of the normal boiling point, the observed temperature is corrected to a standard pressure of 760 mmHg (101.325 kPa).

Determination of Density

Density is the mass of a substance per unit volume. The OECD Guideline 109 describes several methods for determining the density of liquids.^{[4][5][6][7][8]}

Method: Oscillating Densimeter

This method is suitable for liquids and is based on the measurement of the frequency of oscillation of a U-shaped tube filled with the sample.

- Apparatus: An oscillating densimeter.
- Procedure:
 - The instrument is calibrated using two substances of known density, such as dry air and distilled water.
 - The U-shaped tube is filled with **methyl 5-hydroxypentanoate**.
 - The instrument electronically excites the tube to oscillate at its natural frequency.
 - The frequency of oscillation is measured, which is directly related to the density of the liquid in the tube.
 - The density is then calculated by the instrument's software based on the calibration. The measurement is typically performed at a constant temperature, such as 20°C.

Synthesis Pathway from Biomass-Derived Furfural

Methyl 5-hydroxypentanoate can be synthesized from furfural, a renewable platform chemical derived from lignocellulosic biomass. This process involves a two-step reaction pathway.^[9] The first step is the conversion of furfural to methyl furoate, which is then hydrogenated to produce **methyl 5-hydroxypentanoate**.



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Caption: Synthesis of **Methyl 5-hydroxypentanoate** from Furfural.

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